

Carbaryl-d7: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Carbaryl-d7

Cat. No.: B562851

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This technical guide provides an in-depth overview of **Carbaryl-d7**, a deuterated analog of the carbamate insecticide Carbaryl. This document summarizes its core physicochemical properties, details its application in analytical methodologies, and explores the immunotoxicological effects of its non-deuterated counterpart, Carbaryl, providing insights into potential research applications.

Core Data Presentation

The following table summarizes the key quantitative data for **Carbaryl-d7**.

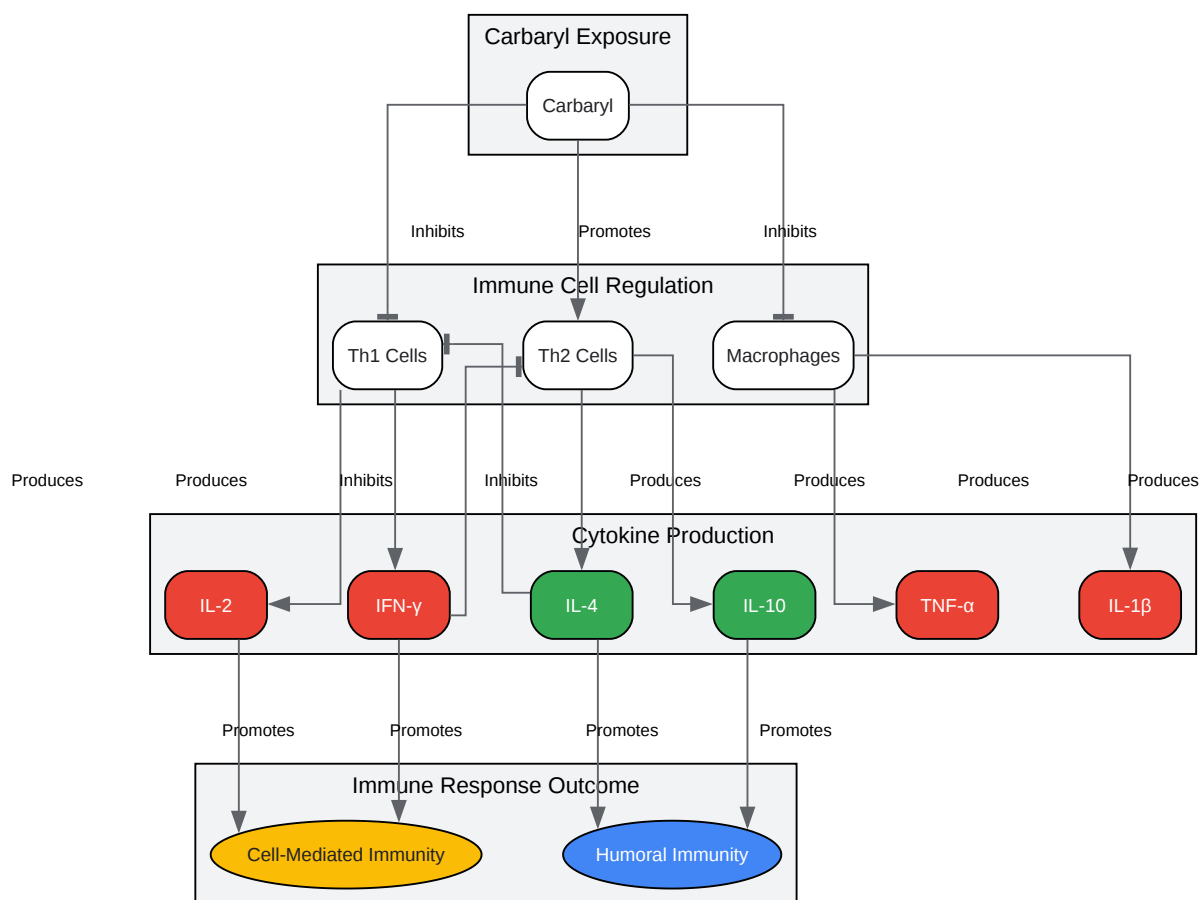
Property	Value	Reference
CAS Number	362049-56-7	N/A
Molecular Formula	C ₁₂ H ₄ D ₇ NO ₂	N/A
Molecular Weight	208.26 g/mol	N/A

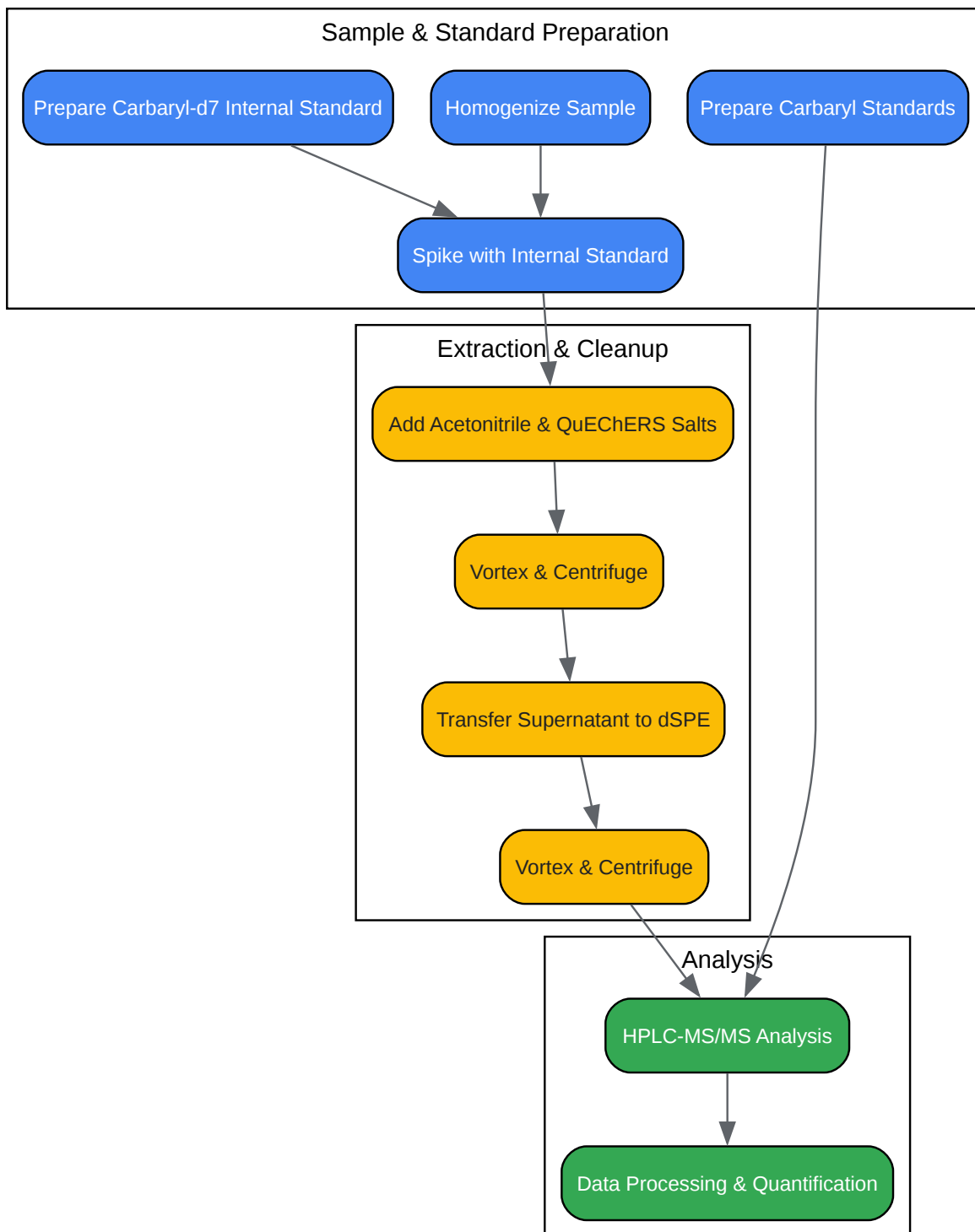
Immunomodulatory Effects of Carbaryl: A Signaling Pathway

Carbaryl has been shown to exert significant immunotoxic effects by disrupting the balance of T-helper (Th) cell differentiation and cytokine production. The primary mechanism involves a shift from a Th1-mediated cellular immune response to a Th2-mediated humoral immune

response. This imbalance can have profound implications for the organism's ability to effectively combat intracellular pathogens and its susceptibility to allergic and autoimmune conditions.

Exposure to Carbaryl leads to a significant decrease in the production of Th1-associated cytokines, including Interleukin-2 (IL-2) and Interferon-gamma (IFN- γ).^{[1][2]} Concurrently, there is an observed increase in the secretion of Th2-associated cytokines, namely Interleukin-4 (IL-4) and Interleukin-10 (IL-10).^{[1][2]} This cytokine shift suppresses the functions of lymphocytes and macrophages.^{[1][2]} The reduction in pro-inflammatory cytokines such as Interleukin-1 β (IL-1 β) and Tumor Necrosis Factor-alpha (TNF- α) further contributes to the compromised immune response.^[1]





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References

- 1. Immunotoxicity effects of carbaryl in vivo and in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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